

Bipolamine G chemical structure and stereochemistry

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Compound of Interest

Compound Name: Bipolamine G

Cat. No.: B15362877

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An In-depth Technical Guide to Bipolarine G

It is important to note that the compound "**Bipolamine G**" was not found in the scientific literature. Based on the similarity of the name, this guide focuses on "Bipolarine G," a known fungal metabolite.

This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and biological context of Bipolarine G. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Stereochemistry

Bipolarine G is a polyketide metabolite isolated from the fungus *Bipolaris* sp. TJ403-B1. Its chemical structure is characterized by a unique carbon skeleton. The absolute configuration of Bipolarine G has been determined through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), as well as single-crystal X-ray diffraction analysis and electronic circular dichroism (ECD) calculations.

The core structure of Bipolarine G features a complex ring system with multiple chiral centers, leading to its specific three-dimensional arrangement. The precise stereochemistry is crucial for its biological activity and interaction with molecular targets.

Quantitative Data

The available quantitative data for Bipolarine G is summarized in the table below. This data is essential for the characterization and identification of the compound.

Property	Value	Conditions
Optical Rotation	$[\alpha]_{20D} +10$	(c 0.1, MeOH)

Further research is required to establish more extensive quantitative data, such as IC50 values against various cell lines or enzymes, to fully understand its pharmacological potential.

Experimental Protocols

The isolation and structural elucidation of Bipolarine G involve a series of established laboratory procedures.

1. Fungal Fermentation and Extraction:

- Organism: Bipolaris sp. TJ403-B1
- Fermentation: The fungus is cultured in a suitable broth medium under controlled conditions to promote the production of secondary metabolites, including Bipolarine G.
- Extraction: The fungal mycelium and broth are separated. The mycelium is extracted with an organic solvent, such as ethyl acetate, to isolate the crude mixture of metabolites.

2. Chromatographic Purification:

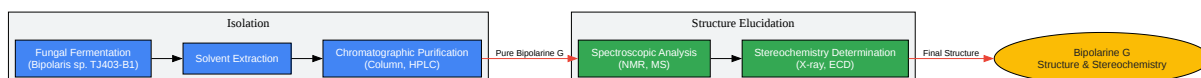
- The crude extract is subjected to multiple rounds of chromatography to isolate Bipolarine G from other compounds.
- Techniques: A combination of column chromatography (using silica gel, Sephadex LH-20, etc.) and high-performance liquid chromatography (HPLC) is typically employed to achieve high purity.

3. Structure Elucidation:

- **Spectroscopic Analysis:** The purified Bipolarine G is analyzed using 1D and 2D NMR spectroscopy (^1H , ^{13}C , COSY, HSQC, HMBC) to determine its planar structure. High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula.
- **Stereochemical Determination:** The relative and absolute stereochemistry is established using techniques such as Nuclear Overhauser Effect (NOE) analysis, X-ray crystallography of a suitable crystal, and comparison of experimental and calculated ECD spectra.

Experimental Workflow for Isolation and Structure Elucidation of Bipolarine G

The following diagram illustrates the logical workflow from fungal culture to the final determination of the chemical structure of Bipolarine G.



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Workflow for Bipolarine G Isolation and Elucidation.

This guide provides a foundational understanding of Bipolarine G. Further investigation into its biological activities and potential signaling pathway interactions will be critical in determining its utility in drug discovery and development.

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